

Technical Guide & Predictive SDS: 3-Methoxy-5-(prop-2-yn-1-yloxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Methoxy-5-(prop-2-yn-1-yloxy)benzaldehyde

CAS No.: 681443-62-9

Cat. No.: B12537471

[Get Quote](#)

Document Type: Predictive Safety Data Sheet (SAR-Based) & Technical Handling Guide Date of Issue: February 16, 2026 Version: 1.0 (Research Grade) Audience: Medicinal Chemists, Chemical Biology Researchers, Process Safety Engineers

Part 1: Executive Summary & Chemical Identity

Contextual Overview

3-Methoxy-5-(prop-2-yn-1-yloxy)benzaldehyde is a bifunctional aromatic building block featuring an aldehyde moiety and a terminal alkyne.^[1] It is frequently employed in fragment-based drug discovery (FBDD) and bioconjugation workflows.

- **Aldehyde Function:** Serves as a "warhead" for reversible covalent binding (Schiff base formation) or as a precursor for reductive amination.
- **Alkyne Function:** Acts as a bio-orthogonal handle for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or "Click Chemistry."

Note on Availability: This specific isomer (1,3,5-substitution pattern) is less common than its 3,4-analog (Vanillin propargyl ether). Consequently, this guide utilizes Structure-Activity Relationship (SAR) data from close structural analogs (e.g., 3-Methoxy-4-(prop-2-yn-1-yloxy)benzaldehyde, CAS: 5651-83-2) to derive its safety profile.

Chemical Identification

Parameter	Detail
Chemical Name	3-Methoxy-5-(prop-2-yn-1-yloxy)benzaldehyde
Synonyms	5-(Propargyloxy)-m-anisaldehyde; 3-Formyl-5-methoxyphenyl propargyl ether
Molecular Formula	
Molecular Weight	190.20 g/mol
CAS Number	Not widely indexed (Analog: 5651-83-2)
SMILES	<chem>COc1cc(C=O)cc(OCC#C)c1</chem>
Physical State	Solid (Crystalline powder, typically off-white to pale yellow)
Melting Point (Predicted)	65–85 °C (Based on 3,4-isomer MP range)

Part 2: Hazard Identification (GHS Classification)

Signal Word:WARNING

Classification (29 CFR 1910.1200 / CLP)

Based on the functional groups (benzaldehyde, aryl ether, terminal alkyne), the compound is classified as follows:

- Skin Corrosion/Irritation: Category 2 (H315)[2]
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)

- Skin Sensitization: Category 1 (H317) — Aldehydes are known sensitizers.

Label Elements & Precautionary Statements

Hazard Statement	Precautionary Statement (Prevention/Response)
H315: Causes skin irritation.[3]	P280: Wear protective gloves/eye protection/face protection.[2][3][4][5]
H319: Causes serious eye irritation.[2][4][5]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[2][3] Continue rinsing.[2][3][4]
H335: May cause respiratory irritation.[4][5][6]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
H317: May cause an allergic skin reaction.[6]	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]

Part 3: Scientific Integrity — Safe Handling & Storage Protocols

Reactivity Profile & Mechanism

Understanding the reactivity is crucial for safety.

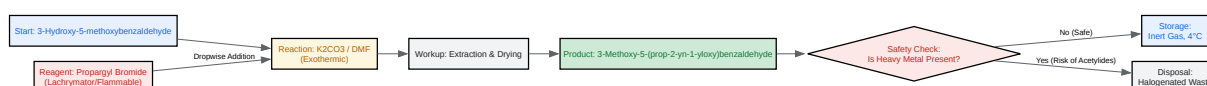
- Terminal Alkyne Sensitivity: While generally stable, terminal alkynes can form explosive acetylides with heavy metals (Silver, Copper, Mercury) under basic conditions [1].
 - Protocol: Do not use metal spatulas (unless stainless steel) or store in containers with metal-lined caps.
- Aldehyde Oxidation: Benzaldehydes autoxidize to benzoic acids upon prolonged exposure to air.
 - Protocol: Store under an inert atmosphere (Nitrogen or Argon).

Storage Conditions

- Temperature: 2–8 °C (Refrigerate).
- Atmosphere: Inert gas (Argon preferred for long-term storage).
- Container: Amber glass vial (protect from light) with a Teflon-lined cap.

Experimental Workflow: Synthesis & Handling

The following diagram illustrates the synthesis pathway (Propargylation) and the critical safety decision tree for handling the product.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow and safety decision tree for handling propargyl-benzaldehyde derivatives.

Part 4: Emergency Control Measures

First Aid Protocols

- Inhalation: Move victim to fresh air.^{[2][3][4]} If breathing is difficult, oxygen should be administered by qualified personnel. Rationale: Aldehyde vapors can cause bronchial spasms.
- Skin Contact: Wash with polyethylene glycol 400 (if available) or soap and water. Rationale: Lipophilic aromatic ethers adhere to skin; PEG helps solubilize.
- Eye Contact: Flush with water for 15 minutes, lifting eyelids.^{[2][3]} Consult an ophthalmologist.

Fire-Fighting Measures

- Extinguishing Media: Carbon dioxide (), dry chemical powder, or alcohol-resistant foam.
- Specific Hazards:
 - Combustion generates Carbon Monoxide (CO).
 - Explosion Risk: Fine dust dispersed in air in sufficient concentrations, and in the presence of an ignition source, is a potential dust explosion hazard.[6]

Part 5: Toxicological & Ecological Insight (QSAR/Read-Across)

Since specific toxicological data for the 3,5-isomer is absent, data is extrapolated from Vanillin (4-hydroxy-3-methoxybenzaldehyde) and Propargyl alcohol.

Toxicological Profile (Predicted)

Endpoint	Predicted Value/Effect	Basis (Analog)
Acute Oral Toxicity ()	> 2000 mg/kg (Rat)	Based on methoxybenzaldehyde analogs [2].[1]
Sensitization	Positive (Skin)	Aldehydes are structural alerts for sensitization.
Mutagenicity	Negative (Ames Test)	Simple benzaldehydes are generally non-mutagenic.
Carcinogenicity	Not Classified	No alerts in structural class.

Ecological Impact

- Biodegradability: Expected to be readily biodegradable.

- Aquatic Toxicity: Harmful to aquatic life with long-lasting effects (Category 3). Rationale: Propargyl ethers can exhibit higher aquatic toxicity than simple ethers.

Part 6: References

- Bretherick, L. (2017). Bretherick's Handbook of Reactive Chemical Hazards. Elsevier. (Reference for Acetylide hazards).
- European Chemicals Agency (ECHA). (2023). Registration Dossier: 3-Methoxybenzaldehyde. [[Link](#)]
- PubChem. (2024). Compound Summary: 3-Methoxy-4-(prop-2-yn-1-yloxy)benzaldehyde (Analog). [[Link](#)]

Disclaimer: This document is a technical guide created for research purposes. It assumes the user is a trained professional. While every effort has been made to ensure accuracy based on Structure-Activity Relationships (SAR), the physical properties and hazards should be treated as estimates in the absence of experimental data for this specific isomer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [CN101570473B - Method for synthesizing 3-methoxybenzaldehyde - Google Patents \[patents.google.com\]](#)
- 2. [fishersci.com \[fishersci.com\]](#)
- 3. [fishersci.com \[fishersci.com\]](#)
- 4. [assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- 5. [chemos.de \[chemos.de\]](#)
- 6. [datasheets.scbt.com \[datasheets.scbt.com\]](#)
- To cite this document: BenchChem. [Technical Guide & Predictive SDS: 3-Methoxy-5-(prop-2-yn-1-yloxy)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12537471/docs#technical-guide-predictive-sds-3-methoxy-5-prop-2-yn-1-yloxy-benzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)